

Enhancing Tembotrione's performance with adjuvants and surfactants

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Compound of Interest

Compound Name: Tembotrione

Cat. No.: B166760

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Technical Support Center: Enhancing Tembotrione Performance

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the herbicide **Tembotrione** and its performance enhancement through adjuvants and surfactants.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: My **Tembotrione** application is showing reduced efficacy against target weeds. What are the potential causes and solutions?

A1: Reduced efficacy can stem from several factors. Consider the following troubleshooting steps:

- **Adjuvant Selection:** The choice of adjuvant is critical. Methylated seed oils (MSO) and high surfactant oil concentrates (HSOC) have been shown to provide more activity than crop oil concentrates (COC) or non-ionic surfactants (NIS) alone for certain grass species.^[1] High surfactant methylated seed oil (HSMOC) adjuvants, in particular, have demonstrated greater efficacy in tank mixes compared to high surfactant petroleum oil (HSPOC) adjuvants.^[2] The performance of an adjuvant can be species-dependent.^[3]

- **Weed Growth Stage:** **Tembotrione** is a post-emergence herbicide.[3][4] Its effectiveness is often optimal when weeds are young and actively growing, typically at the 2-4 leaf stage. Applying to larger, more mature weeds can lead to decreased control.
- **Environmental Conditions:** Hot, dry conditions can cause weeds to become moisture-stressed, reducing herbicide absorption and translocation. Conversely, applying just before rainfall can lead to the product being washed off the leaf surface, though certain adjuvants can improve rainfastness.
- **Spray Solution pH:** The pH of your spray solution can influence the stability and absorption of **Tembotrione**. For weak acid herbicides, acidic conditions (pH 4.5) can increase the concentration of the non-ionized, more readily absorbed form of the herbicide.
- **Tank Mixing:** When tank-mixing **Tembotrione** with other herbicides, such as atrazine or nicosulfuron, ensure they are compatible. Some tank mixes can enhance the spectrum of weed control, while others could potentially lead to antagonism.

Q2: I'm observing phytotoxicity (crop injury) in my maize crop after applying **Tembotrione**. How can I mitigate this?

A2: **Tembotrione** alone can sometimes cause harm to maize. To address this:

- **Use of Safeners:** **Tembotrione** formulations often include a safener, such as isoxadifen-ethyl, which accelerates the herbicide's breakdown within the crop, preventing injury. Ensure the product you are using contains an appropriate safener.
- **Application Timing:** Apply **Tembotrione** within the recommended growth stage for corn, typically between emergence and the V8 stage, to maximize crop tolerance.
- **Adjuvant Rate:** While adjuvants enhance herbicide uptake in weeds, excessive rates can sometimes lead to increased absorption in the crop as well, potentially causing injury. Always follow the recommended rates for adjuvants on the product label.
- **Environmental Stress:** Avoid applying **Tembotrione** when the crop is under stress from drought, extreme temperatures, or waterlogged soil, as this can increase its susceptibility to injury.

Q3: How do different classes of adjuvants (NIS, COC, MSO, HSOC) compare in enhancing **Tembotrione**'s performance?

A3: The effectiveness of adjuvant classes varies by weed species and environmental conditions.

- **Non-ionic Surfactants (NIS):** Primarily reduce the surface tension of spray droplets, allowing for better spreading and coverage on the leaf surface.
- **Crop Oil Concentrates (COC):** Contain petroleum-based oils and a surfactant. They increase herbicide penetration through the waxy leaf cuticle.
- **Methylated Seed Oils (MSO):** Derived from vegetable oils, MSOs are generally more effective at penetrating the leaf cuticle than COCs, leading to better herbicide activity, particularly on grass species.
- **High Surfactant Oil Concentrates (HSOC):** These are blends containing a minimum of 50% oil (either MSO or petroleum-based) and a higher percentage of surfactants (25-50%). They are designed to maximize the performance of lipophilic herbicides like **Tembotrione**. Studies have shown HSMOCs to be particularly effective.

Q4: Can I tank-mix **Tembotrione** with other herbicides? What are the benefits?

A4: Yes, **Tembotrione** is often tank-mixed to broaden the spectrum of controlled weeds.

- **With Atrazine:** This combination is effective against a wide range of both grassy and broadleaf weeds and has been shown to be more effective than the sole application of either herbicide.
- **With Nicosulfuron or Foramsulfuron:** These can be added to control certain grass species, like fall panicum, that may be less sensitive to **Tembotrione** alone.
- **With Topramezone:** As both are HPPD inhibitors that bind to different sites on the enzyme, this combination can create a "dual block," leading to faster and more effective weed control and helping to manage herbicide resistance.

Quantitative Data Summary

The following tables summarize data from various studies on the efficacy of **Tembotrione** with different adjuvants and tank-mix partners.

Table 1: Effect of Adjuvants on **Tembotrione** Efficacy on Various Weed Species

| Adjuvant Type | Weed Species | Observation | Source |
|-----------------------------|--------------------------------|---|--------|
| Methylated Seed Oil (MSO) | Giant Foxtail, Large Crabgrass | Provided more activity than Crop Oil Concentrate (COC). | |
| High Surfactant MSO (HSMOC) | General Tank Mix | Increased efficacy more than High Surfactant Petroleum Oil Concentrates (HSPOC). | |
| Surfactant | Mixed Weed Flora in Maize | Addition of surfactant significantly increased the bio-efficacy of Tembotrione in reducing weed density and dry weight. | |

| Surfactant | Mixed Weeds in Maize | **Tembotrione** at 125 and 150 g/ha with a surfactant effectively reduced the dry weight of multiple weed species. | |

Table 2: Impact of **Tembotrione** Treatments on Maize Grain Yield

| Treatment | Application Rate | Result | Source |
|-------------------------------------|--|---|--------|
| Tembotrione + Surfactant | 120 g/ha | Highest grain yield recorded. | |
| Tembotrione + Surfactant | 110 g/ha | Grain yield on par with the 120 g/ha rate. | |
| Tembotrione + Atrazine + Surfactant | 80–100 g/ha Tembotrione + 500 g/ha Atrazine | Resulted in the highest growth parameters and yield of maize. | |
| Tembotrione + Surfactant | 125 and 150 g/ha | Produced significantly higher grain yield in maize. | |

| **Tembotrione** + Surfactant | 130 g/ha | Comparable to weed-free conditions in increasing grain yield. | |

Experimental Protocols

Protocol 1: Greenhouse Bioassay for Evaluating Adjuvant Efficacy with **Tembotrione**

This protocol outlines a method for comparing the effectiveness of different adjuvants in enhancing **Tembotrione**'s herbicidal activity on a target weed species.

1. Plant Propagation:

- Grow the target weed species (e.g., giant foxtail, *Setaria faberi*) in pots filled with a standard greenhouse potting mix.
- Cultivate plants in a controlled environment (e.g., 25°C day/20°C night, 16-hour photoperiod).
- Water and fertilize as needed to ensure uniform, healthy growth.
- Use plants when they reach the 4-6 leaf stage for treatment application.

2. Herbicide and Adjuvant Preparation:

- Prepare a stock solution of **Tembotrione**.

- For each adjuvant to be tested (e.g., NIS, COC, MSO), prepare separate spray solutions by tank-mixing **Tembotrione** at a sub-lethal rate (e.g., 1/3 of the recommended field rate) with the adjuvant at its recommended concentration (e.g., NIS at 0.25% v/v, COC at 1% v/v, MSO at 1% v/v).
- Include a control group treated with **Tembotrione** only and an untreated control group.

3. Treatment Application:

- Use a laboratory spray chamber equipped with a flat-fan nozzle to apply the treatments. Calibrate the sprayer to deliver a consistent volume (e.g., 10 gallons per acre).
- Randomly assign treatments to the pots, ensuring an adequate number of replications (e.g., 4-6) for each treatment.

4. Post-Application Care and Evaluation:

- Return the treated plants to the greenhouse.
- Visually assess weed control (phytotoxicity) at set intervals (e.g., 7, 14, and 21 days after treatment) using a 0% (no effect) to 100% (complete plant death) scale.
- At the end of the experiment (e.g., 21 days), harvest the above-ground biomass for each plant.
- Dry the biomass in an oven at 70°C until a constant weight is achieved.
- Record the dry weight for each plant.

5. Data Analysis:

- Analyze the visual ratings and dry weight data using Analysis of Variance (ANOVA).
- If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare the performance of different adjuvants.

Visualizations

Caption: Mechanism of action for **Tembotrione** herbicide.

Caption: Experimental workflow for adjuvant evaluation.

Caption: Troubleshooting flowchart for poor **Tembotrione** efficacy.

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